

# Proper Disposal Procedures for Hydroxy-PEG3-acid

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## Compound of Interest

Compound Name: Hydroxy-PEG3-acid

Cat. No.: B1673969

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This guide provides essential safety and logistical information for the proper handling and disposal of **Hydroxy-PEG3-acid**, ensuring the safety of laboratory personnel and environmental protection. Given conflicting hazard classifications in available safety data sheets, with some indicating aquatic toxicity, it is imperative to handle this compound as a hazardous substance to ensure the highest degree of safety.<sup>[1]</sup>

## Immediate Safety and Handling

Before handling **Hydroxy-PEG3-acid**, it is crucial to be familiar with the necessary safety protocols. Always handle the product in a well-ventilated area, preferably within a chemical fume hood.<sup>[2]</sup>

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-resistant gloves.<sup>[2]</sup>
- **Eye Protection:** Use safety goggles to protect against splashes.<sup>[2]</sup>
- **Lab Coat:** A standard lab coat should be worn.

In case of accidental exposure, follow these first-aid measures:

- **Skin Contact:** Immediately wash the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.

- Eye Contact: Flush eyes with large amounts of water for at least 15 minutes, ensuring to lift the eyelids.
- Ingestion: Wash out the mouth with water and seek immediate medical attention. Do not induce vomiting.
- Inhalation: Move the individual to fresh air.

## Step-by-Step Disposal Protocol

The disposal of **Hydroxy-PEG3-acid** and its contaminated materials must be managed as special or hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.

- Waste Segregation:
  - Liquid Waste: Collect all solutions containing **Hydroxy-PEG3-acid** in a dedicated, leak-proof container made of a compatible material. Do not mix with other chemical waste streams unless compatibility has been verified.
  - Solid Waste: All materials contaminated with the compound, such as pipette tips, gloves, and absorbent paper, must be collected in a separate, clearly labeled hazardous waste container.
- Container Labeling:
  - All waste containers must be sealed and clearly labeled with "Hazardous Waste" and the full chemical name, "**Hydroxy-PEG3-acid**".
- Storage:
  - Store sealed waste containers in a designated, well-ventilated satellite accumulation area within the laboratory.
  - Keep containers away from incompatible materials such as oxidizing agents, heat, and open flames.
- Spill Management:

- In the event of a spill, prevent the material from entering drains or water courses.
- Absorb the spill using an inert, non-combustible material like sand, diatomite, or a universal binder.
- Sweep up the absorbed material and place it into a tightly closed, labeled container for hazardous waste disposal.
- Decontaminate the spill surface, if necessary, by scrubbing with alcohol.
- Final Disposal:
  - Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.
  - Ensure that all disposal activities comply with local, state, and federal regulations.

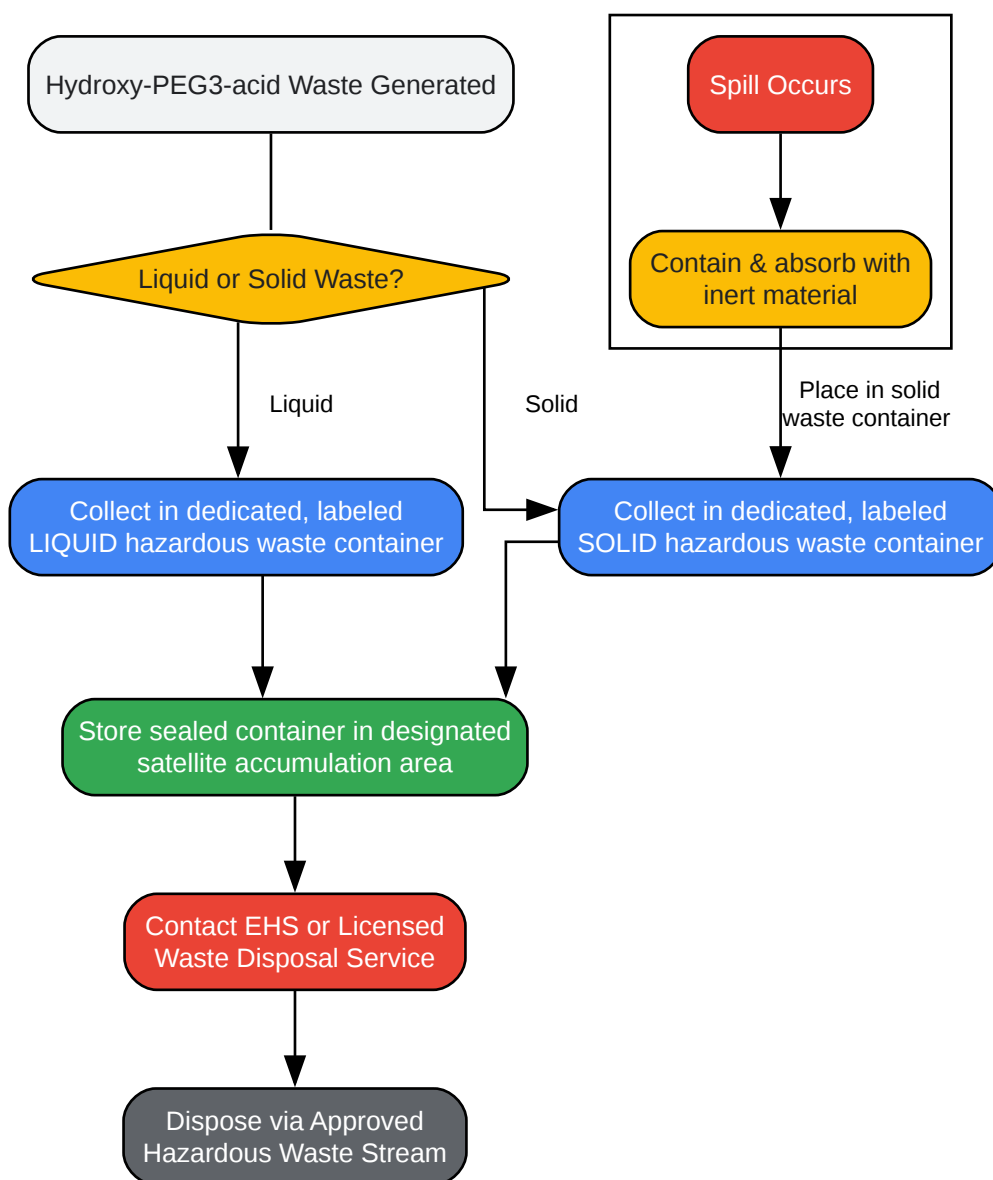
## Chemical and Physical Properties

The following table summarizes key quantitative data for **Hydroxy-PEG3-acid**.

Property	Value
Chemical Formula	C <sub>9</sub> H <sub>18</sub> O <sub>6</sub>
Molecular Weight	222.24 g/mol
Appearance	Liquid
Storage Temperature	Refrigerated
Incompatible Materials	Oxidizing agents
Conditions to Avoid	Heat, flames, and sparks

## Disposal Workflow

The following diagram illustrates the proper workflow for the disposal of **Hydroxy-PEG3-acid**.



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## References

- 1. Hydroxy-PEG3-acid|MSDS [dcchemicals.com]
- 2. broadpharm.com [broadpharm.com]
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